

The Significance of Purity in Preclinical Research

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Compound of Interest

Compound Name: *tert-Butyl (5-methylpyridin-3-yl)carbamate*

CAS No.: 631910-23-1

Cat. No.: B2470352

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The presence of impurities in an active pharmaceutical ingredient (API) or a research compound can have profound and often detrimental effects on experimental outcomes.^[1] These unwanted materials can arise from the manufacturing process, degradation of the substance, or contamination. For a highly specific inhibitor like CAS 631910-23-1, even trace amounts of impurities could lead to off-target effects, inaccurate structure-activity relationship (SAR) data, and misleading conclusions about the compound's efficacy and toxicity. In the context of drug development, rigorous impurity profiling is a non-negotiable regulatory requirement.

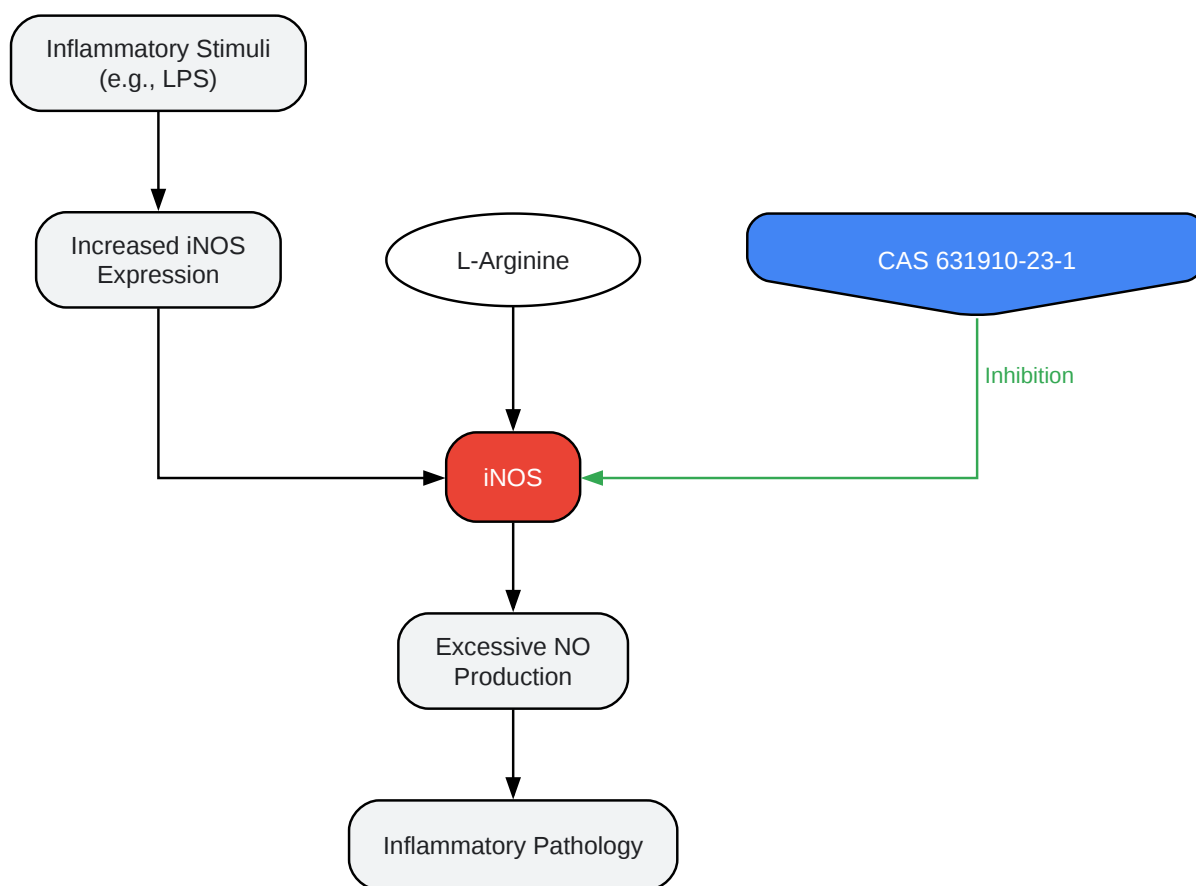
Part 1: Characterization of CAS 631910-23-1

Chemical Identity:

Property	Value
CAS Number	631910-23-1
IUPAC Name	2-[2-(4-methoxypyridin-2-yl)ethyl]-3H-imidazo[4,5-b]pyridine
Synonym	BYK191023
Molecular Formula	C15H16N4O
Molecular Weight	268.31 g/mol

Mechanism of Action:

CAS 631910-23-1 is a highly selective inhibitor of inducible nitric oxide synthase (iNOS).^[2] iNOS is a key enzyme in the inflammatory cascade, producing large amounts of nitric oxide (NO) that can contribute to tissue damage and pathology in various inflammatory conditions.^[2] The selectivity of CAS 631910-23-1 for iNOS over other NOS isoforms (e.g., eNOS and nNOS) is a critical attribute, as it minimizes the potential for off-target effects related to the disruption of normal physiological NO signaling.

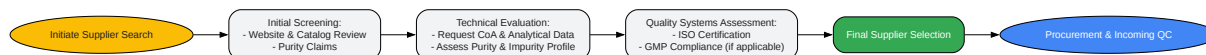


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Caption: Signaling pathway of iNOS inhibition by CAS 631910-23-1.

Part 2: A Framework for Supplier Qualification

The process of selecting a supplier for a high-purity research compound should be systematic and rigorous. The following workflow outlines the key stages of this process.



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Caption: Workflow for qualifying a high-purity chemical supplier.

Step-by-Step Supplier Evaluation Protocol:

- Initial Screening of Potential Suppliers:
 - Utilize chemical databases and supplier directories to identify potential vendors.[\[3\]](#)
 - Review supplier websites and catalogs for claims of high-purity offerings and relevant quality certifications.[\[4\]](#)[\[5\]](#)
 - Prioritize suppliers with a clear focus on providing materials for research and pharmaceutical development.
- Technical Data Package Request and Evaluation:
 - Request a comprehensive Certificate of Analysis (CoA) for the specific batch of CAS 631910-23-1.
 - The CoA should include, at a minimum:
 - Compound identity confirmation (e.g., by NMR, MS).
 - Purity assessment by a quantitative method (e.g., HPLC).
 - Identification and quantification of any significant impurities.[\[6\]](#)[\[7\]](#)
 - Water content (e.g., by Karl Fischer titration).
 - Residual solvent analysis.
 - Scrutinize the analytical data. Ensure the methods used are appropriate and the results support the purity claim.
- Assessment of Supplier's Quality Management System (QMS):
 - Inquire about the supplier's QMS. ISO 9001 certification is a good indicator of a commitment to quality.[\[8\]](#)[\[9\]](#)
 - For later-stage drug development, suppliers adhering to Good Manufacturing Practices (GMP) are essential.

- A robust QMS ensures batch-to-batch consistency and traceability of materials.
- Evaluation of Stability and Packaging:
 - Inquire about the stability of the compound under recommended storage conditions.[\[10\]](#)
[\[11\]](#)[\[12\]](#) Suppliers should be able to provide guidance on this.
 - High-purity chemicals should be packaged in inert containers to prevent contamination.
[\[13\]](#)[\[14\]](#)[\[15\]](#)[\[16\]](#)
 - The supplier should provide clear instructions for handling and storage.[\[10\]](#)[\[17\]](#)[\[18\]](#)

Part 3: Analytical Methods for Purity Verification

It is incumbent upon the researcher to have a foundational understanding of the analytical techniques used to assess the purity of compounds like CAS 631910-23-1. This knowledge is crucial for interpreting CoAs and for performing in-house quality control.

Analytical Technique	Purpose	Key Considerations
High-Performance Liquid Chromatography (HPLC)	Primary method for determining purity and quantifying impurities.[19]	The method must be stability-indicating, meaning it can resolve the active compound from its degradation products and impurities.
Gas Chromatography (GC)	Used for analyzing volatile organic impurities and residual solvents.[20]	The choice of column and detector is critical for achieving the necessary sensitivity and resolution.[20]
Mass Spectrometry (MS)	Confirms the molecular weight of the compound and helps in the structural elucidation of impurities.[21]	Often coupled with HPLC (LC-MS) or GC (GC-MS) for comprehensive analysis.
Nuclear Magnetic Resonance (NMR) Spectroscopy	Provides detailed information about the molecular structure, confirming the identity of the compound.	¹ H and ¹³ C NMR are standard. The absence of unexpected signals is an indicator of purity.
Inductively Coupled Plasma (ICP)	Used for detecting trace metal impurities.[15][21][22][23]	Important for compounds where metal contamination could interfere with biological assays or catalytic processes.

Incoming Quality Control (QC) Protocol:

Upon receipt of a new batch of CAS 631910-23-1, it is best practice to perform an in-house QC check to verify the supplier's CoA.

- **Visual Inspection:** Examine the material for uniform appearance and the absence of foreign particulates.
- **Identity Confirmation:** A simple identity test, such as obtaining a melting point or running a quick LC-MS, can confirm that the correct compound has been received.

- **Purity Verification:** A co-injection of the new material with a previously validated in-house standard on a stability-indicating HPLC method can confirm purity and the impurity profile.
- **Documentation:** Meticulously document all incoming QC results and file them with the supplier's CoA for the specific batch.

Part 4: Handling, Storage, and Solution Preparation

The long-term stability and utility of a high-purity compound are contingent upon proper handling and storage.

Storage Recommendations:

- **Solid Form:** For solids, storage at low temperatures (-20°C or -80°C) in a desiccated environment is generally recommended to minimize degradation.^[10] The vial should be tightly sealed.
- **Solutions:** Stock solutions should be prepared in a suitable solvent, aliquoted into single-use vials, and stored at -20°C or -80°C.^[10] Avoid repeated freeze-thaw cycles.^[24]

Protocol for Preparing a 10 mM Stock Solution:

- **Pre-use Equilibration:** Before opening, allow the vial of solid CAS 631910-23-1 to equilibrate to room temperature for at least 60 minutes to prevent condensation of moisture onto the compound.^[10]
- **Gravimetric Measurement:** Accurately weigh the required amount of the solid using a calibrated analytical balance.
- **Dissolution:** Add the appropriate volume of a suitable solvent (e.g., DMSO) to achieve the target concentration of 10 mM.
- **Homogenization:** Ensure complete dissolution by vortexing or sonicating.
- **Aliquoting and Storage:** Dispense the stock solution into single-use aliquots in tightly sealed vials and store at -20°C or -80°C.

By adhering to the principles and protocols outlined in this guide, researchers can confidently source high-purity CAS 631910-23-1, thereby enhancing the reliability and reproducibility of their experimental data and accelerating the path from discovery to potential clinical application.

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